

# Proper Disposal of Butyl Propionate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Butyl propionate*

Cat. No.: *B165908*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. **Butyl propionate**, a flammable liquid commonly used as a solvent and in flavorings, requires careful handling and adherence to established disposal protocols.<sup>[1][2]</sup> This guide provides essential, step-by-step information for the safe and compliant disposal of **butyl propionate**.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **butyl propionate** with appropriate safety measures. **Butyl propionate** is classified as a flammable liquid and vapor.<sup>[3][4][5]</sup> Therefore, it is crucial to keep it away from heat, sparks, open flames, and other ignition sources.<sup>[3][5][6]</sup> Use non-sparking tools and explosion-proof equipment when handling this chemical.<sup>[3][5][6]</sup> Personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection, should be worn at all times.<sup>[3][6]</sup>

## Step-by-Step Disposal Procedure

The disposal of **butyl propionate** must be managed as hazardous waste. It should never be disposed of down the drain or in regular trash.<sup>[1][7][8]</sup> The following steps outline the correct procedure for its disposal:

- **Waste Identification and Classification:** **Butyl propionate** is classified as a flammable liquid hazardous waste.<sup>[3][9]</sup> All waste containing **butyl propionate**, including contaminated materials from spill cleanups, must be treated as hazardous waste.<sup>[6][7]</sup>

- Use of Appropriate Waste Containers: Collect **butyl propionate** waste in a designated, compatible container.[8][9][10] The container must be in good condition, free from leaks, and have a secure, tightly fitting cap.[10][11] It is recommended to use the original container if it is in good condition, or a container made of a material that will not react with the chemical.[12]
- Proper Labeling: Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "**Butyl Propionate**".[8][13][14] The label should also include the approximate concentration or percentage of the chemical in the waste mixture.
- Storage in a Satellite Accumulation Area (SAA): Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[8][9][11] The SAA should be a designated secondary containment area to prevent the spread of any potential leaks.[10][12] It is crucial to segregate **butyl propionate** waste from incompatible materials, such as strong oxidizing agents, strong bases, and mineral acids.[1][5][11]
- Arrange for Professional Disposal: Once the waste container is full or is ready for disposal, contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup.[8][9][14] Do not attempt to transport or dispose of the waste yourself. Disposal should be carried out at a licensed industrial combustion plant or a permitted treatment, storage, and disposal facility (TSDF).[3][4][14]

## Quantitative Data Summary

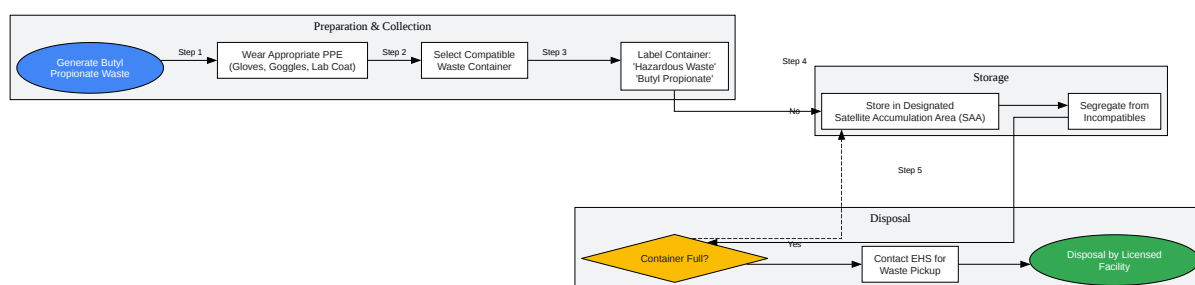
While specific quantitative limits for **butyl propionate** disposal are determined by local regulations and the policies of the disposal facility, general federal guidelines for hazardous waste accumulation in laboratories apply.

Parameter	Guideline
Maximum Hazardous Waste in SAA	55 gallons
Maximum Acutely Toxic Waste in SAA	1 quart
Time Limit for Removal from SAA (once full)	Within 3 days
Maximum Storage Time in SAA (partially full)	Up to 1 year

Note: These are general guidelines. Always consult your institution's specific policies and local regulations.[\[8\]](#)[\[9\]](#)[\[11\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **butyl propionate**.



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Caption: Workflow for the proper disposal of **butyl propionate** waste.

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